

Performic Acid: Application Notes and Protocols for Microbial Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Performic acid*

Cat. No.: *B091509*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Performic acid (PFA), the simplest peroxy acid, is a potent biocide with a broad spectrum of antimicrobial activity, making it an effective disinfectant for microbial control in various settings, including healthcare, pharmaceutical manufacturing, and food processing.[1][2][3] Its high oxidizing potential allows for the rapid inactivation of a wide range of microorganisms, including bacteria, fungi, viruses, and bacterial spores.[1][4][5] A significant advantage of **performic acid** is its environmental profile; it decomposes into non-toxic byproducts such as carbon dioxide, oxygen, and water.[1][2] However, its inherent instability necessitates in-situ preparation immediately before use.[1][6][7]

This document provides detailed application notes and protocols for the use of **performic acid** as a disinfectant, aimed at researchers, scientists, and drug development professionals.

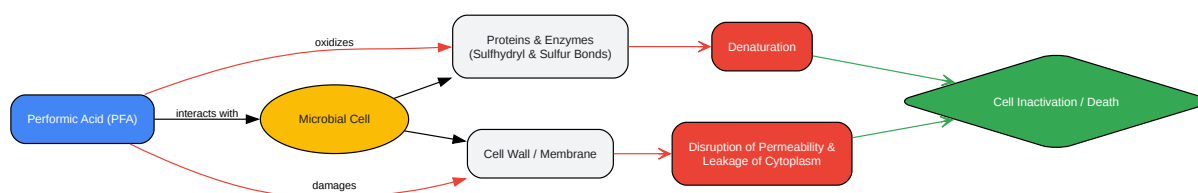
Mechanism of Action

The microbicidal action of **performic acid** is attributed to its strong oxidizing properties, similar to other peroxy compounds like peracetic acid.[8] The primary mechanism involves the disruption of microbial cell integrity through the following processes:

- **Oxidation of Cellular Components:** **Performic acid** readily oxidizes sulfhydryl and sulfur bonds in proteins, enzymes, and other metabolites within the microorganism.[8] This leads to

the denaturation of essential proteins and enzymes, disrupting cellular functions.

- **Disruption of Cell Wall Permeability:** The potent oxidizing nature of **performic acid** damages the cell wall and membrane, altering their permeability.[8][9] This leads to the leakage of intracellular contents and ultimately, cell death.[9]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Performic Acid** on microbial cells.

Antimicrobial Efficacy

Performic acid has demonstrated high efficacy against a diverse range of microorganisms. Its performance is influenced by factors such as concentration, contact time, temperature, and the presence of organic matter.[8][10]

Data Presentation

Table 1: Bactericidal and Fungicidal Efficacy of **Performic Acid**

Microorganism	Concentration	Contact Time	Log Reduction	Conditions	Reference
Escherichia coli	0.5 - 1 mg/L	10 min	≥ 3	Municipal secondary effluent	[11]
Enterococci	0.5 - 1 mg/L	10 min	≥ 3	Municipal secondary effluent	[11]
Salmonella spp.	Not specified	Not specified	Effective elimination	Municipal secondary effluent	[11]
Gram-positive & Gram-negative bacteria	<100 ppm	< 5 min	-	-	[8]
Fungi & Yeasts	<100 ppm	< 5 min	-	-	[8]
Aspergillus niger spores	Not specified	$k = 0.36 \text{ min}^{-1}$	-	Aqueous solution	[10]
Aspergillus flavus spores	Not specified	$k = 0.07 \text{ min}^{-1}$	-	Aqueous solution	[10]
Cladosporium porophorum (conidia)	0.02% - 0.08%	Not specified	Complete inhibition	In vitro	[12]
Cladosporium porophorum (mycelium)	$\geq 0.1\%$	Not specified	Sufficient inhibition	In vitro	[12]

Table 2: Virucidal and Sporicidal Efficacy of **Performic Acid**

Microorganism	Concentration	Contact Time	Log Reduction	Conditions	Reference
Murine Norovirus (MNV)	Not specified	Governed by ICT ¹	-	Phosphate buffer & municipal secondary effluent	[5][13]
MS2-coliphages	More resistant than bacteria	-	-	Municipal secondary effluent	[11]
Poliovirus	1500 - 2250 ppm	15 min	Inactivated	In yeast extract	[8]
Clostridium perfringens spores	Not specified	Not specified	Effective elimination	Municipal secondary effluent	[11]
Bacterial spores	500 - 10,000 ppm (0.05 - 1%)	15 sec - 30 min	Inactivated	In suspension	[8]
Giardia cysts	Not specified	Not specified	Effective elimination	Municipal secondary effluent	[11]

¹Integral of the PFA concentration over time.

Experimental Protocols

Protocol 1: In-situ Preparation of Performic Acid Solution

Performic acid is unstable and must be prepared fresh before each use by reacting formic acid with hydrogen peroxide.[1][6][7]

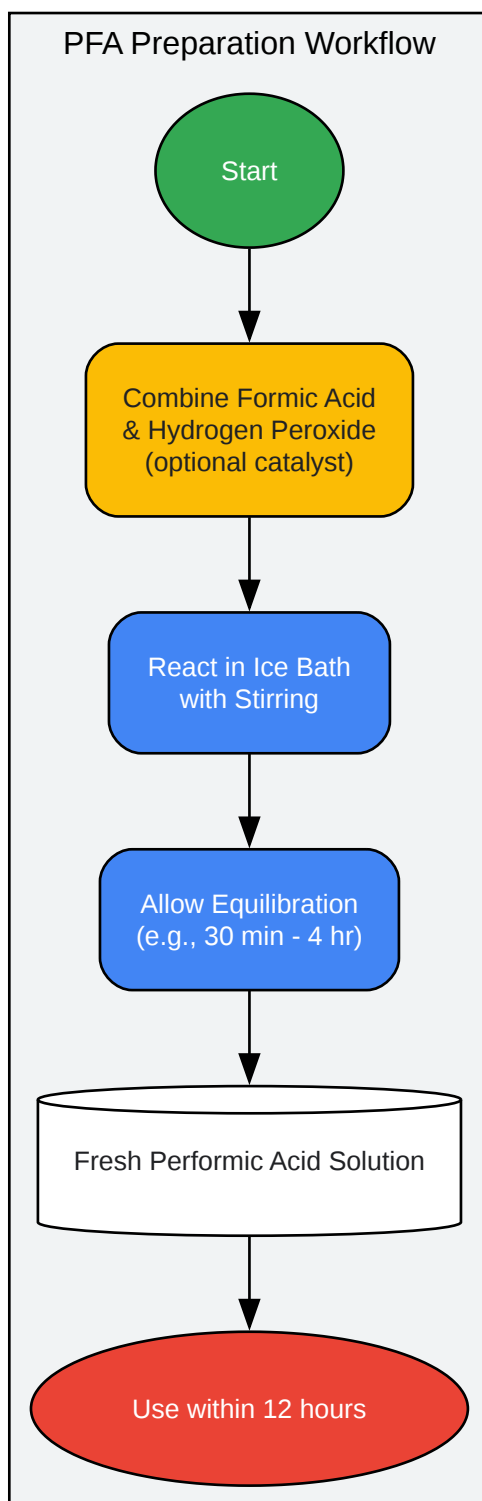
Materials:

- Formic acid (e.g., 70-98% w/w)[6][7]
- Hydrogen peroxide (e.g., 35-50% w/w)[6][7]
- Acid catalyst (optional, e.g., sulfuric acid, nitric acid, phosphoric acid)[1][9]
- Deionized water
- Ice bath
- Glass reaction vessel
- Magnetic stirrer and stir bar

Procedure:

- Place the reaction vessel in an ice bath on a magnetic stirrer.
- Add the calculated amount of formic acid to the reaction vessel.
- If using a catalyst, add it to the formic acid and stir. A common method involves adding sulfuric acid to formic acid over ice.[9]
- Slowly add the hydrogen peroxide to the formic acid solution while stirring continuously. Maintain the temperature below 40°C to prevent excessive decomposition and potential hazards. The reaction is exothermic.[9]
- Allow the reaction to proceed for a specified time (e.g., 30 minutes to 4 hours) at room temperature or in the ice bath to allow for the formation of **performic acid**. [6][9] The solution will reach an equilibrium containing **performic acid**, formic acid, hydrogen peroxide, and water.[14]
- The freshly prepared **performic acid** solution is now ready for use in disinfection assays. It is recommended to use the solution within 12 hours of preparation.[1][14]

Note on Catalysts: While the reaction can proceed without a catalyst, the use of an acid catalyst can accelerate the formation of **performic acid**. [1] Carboxylic acid esters can also be used as catalysts.[6]



[Click to download full resolution via product page](#)

Caption: Workflow for the in-situ preparation of **Performic Acid**.

Protocol 2: General Surface Disinfection Assay

This protocol outlines a general method for evaluating the efficacy of **performic acid** for surface disinfection.

Materials:

- Freshly prepared **performic acid** solution of desired concentration.
- Sterile test surfaces (e.g., stainless steel, glass, plastic coupons).
- Microbial culture of interest (e.g., bacteria, yeast).
- Sterile neutralizing solution (e.g., sodium thiosulfate for peroxygens).
- Sterile swabs or rinse solution.
- Appropriate growth medium (agar plates or broth).
- Incubator.

Procedure:

- **Inoculation of Surfaces:** Aseptically inoculate the center of each sterile test surface with a known volume of the microbial culture. Allow the inoculum to dry completely in a biosafety cabinet.
- **Application of Disinfectant:** Apply a specific volume of the **performic acid** solution to the inoculated surface, ensuring complete coverage.
- **Contact Time:** Allow the disinfectant to remain in contact with the surface for a predetermined time (e.g., 1, 5, 10, 15 minutes).
- **Neutralization:** After the contact time, neutralize the disinfectant by adding a neutralizing solution. This can be done by immersing the coupon in the neutralizer or by swabbing the surface and placing the swab in the neutralizer.

- **Recovery of Microorganisms:** Recover the surviving microorganisms by either swabbing the surface or rinsing it with a sterile solution.
- **Enumeration:** Plate the recovered microbial suspension onto appropriate agar plates using serial dilutions.
- **Incubation:** Incubate the plates at the optimal temperature and time for the test microorganism.
- **Quantification:** Count the number of colony-forming units (CFUs) on the plates and calculate the log reduction in microbial count compared to a control surface treated with a sterile buffer.

Safety and Handling

Performic acid is a highly reactive and potent oxidizing agent that requires careful handling.

- **Irritant:** It is irritating to the skin and eyes, though less so than peracetic acid.[\[1\]](#)[\[15\]](#)
- **Reactivity and Explosive Potential:** Concentrated solutions (>50%) are highly reactive and can decompose explosively upon heating to 80-85°C.[\[1\]](#)[\[16\]](#) It can also ignite or explode at room temperature when mixed with flammable substances.[\[1\]](#)
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **performic acid** and its precursor chemicals.
- **Ventilation:** Work in a well-ventilated area or a fume hood.
- **Spill Management:** In case of a spill, dilute with a large amount of cold water and absorb with a neutral, non-flammable inorganic absorbent like vermiculite.[\[1\]](#)

Applications in Research and Development

The potent and broad-spectrum antimicrobial properties of **performic acid** make it a valuable tool in various research and development applications:

- **Sterilization of Equipment:** It is used for the chemical sterilization of medical, surgical, and dental instruments, particularly heat-sensitive devices like endoscopes.[\[1\]](#)[\[8\]](#)

- Disinfection in Food Industry: **Performic acid** is employed for disinfecting equipment and surfaces in the food and beverage industry.[1][2][3]
- Wastewater Treatment: It is an effective disinfectant for municipal and industrial wastewater, with the advantage of producing fewer harmful disinfection byproducts compared to chlorine. [2][11][17]
- Protein Chemistry: Its strong oxidizing properties are utilized to cleave disulfide bonds in proteins for mapping and analysis.[1]

Conclusion

Performic acid is a highly effective, fast-acting disinfectant with a favorable environmental profile. Its broad-spectrum activity makes it suitable for a wide range of microbial control applications. However, its instability and reactivity necessitate careful in-situ preparation and adherence to strict safety protocols. The provided notes and protocols offer a foundation for the safe and effective use of **performic acid** in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Performic acid - Wikipedia [en.wikipedia.org]
- 2. persistencemarketresearch.com [persistencemarketresearch.com]
- 3. Performic Acid Market Foresees Robust Growth Across Medical [globenewswire.com]
- 4. Disinfectant effect of performic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. US6049002A - Method for the preparation of aqueous solutions containing performic acid as well as their use - Google Patents [patents.google.com]
- 7. CA2185100C - A method for preparation of aqueous solutions containing performic acid as well as their use - Google Patents [patents.google.com]

- 8. Peracetic Acid Sterilization | Infection Control | CDC [cdc.gov]
- 9. Assessing the effectiveness of performic acid disinfection on effluents: focusing on bacterial abundance and diversity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inactivation of fungal spores by performic acid in water: Comparisons with peracetic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Performic acid for advanced wastewater disinfection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. cdn.apub.kr [cdn.apub.kr]
- 13. researchgate.net [researchgate.net]
- 14. DE19812589A1 - Aqueous disinfectant containing performic acid, process for its preparation and its use - Google Patents [patents.google.com]
- 15. Cas 107-32-4, Performic Acid | lookchem [lookchem.com]
- 16. grokipedia.com [grokipedia.com]
- 17. Is performic acid the solution for emerging wastewater disinfection regulations? [smartwatermagazine.com]
- To cite this document: BenchChem. [Performic Acid: Application Notes and Protocols for Microbial Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091509#performic-acid-as-a-disinfectant-for-microbial-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com